

Metaldehyde (C₈H₁₆O₄): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metaldehyde

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Metaldehyde, a cyclic tetramer of acetaldehyde, is a widely utilized molluscicide effective against slugs and snails. This technical guide provides an in-depth overview of its chemical properties, synthesis, mechanism of action, metabolic pathways, and analytical methodologies.

Chemical and Physical Properties

Metaldehyde is a white crystalline solid with the chemical formula C₈H₁₆O₄.^{[1][2][3]} It is sparingly soluble in water but soluble in various organic solvents.^{[1][4]} Key quantitative data regarding its properties are summarized in the table below.

Property	Value	References
IUPAC Name	2,4,6,8-tetramethyl-1,3,5,7-tetroxocane	
Molecular Weight	176.21 g/mol	
Melting Point	246 °C (in a sealed tube)	
Boiling Point	Sublimes at 110-120 °C	
Density	1.27 g/cm ³ at 20 °C	
Water Solubility	200 mg/L at 17 °C	
	222 mg/L at 20 °C	
	260 mg/L at 30 °C	
Solubility in Organic Solvents	Moderately soluble in toluene, readily soluble in methanol, very soluble in benzene and chloroform, slightly soluble in ethanol.	
Log Kow	0.12	

Synthesis of Metaldehyde

Metaldehyde is synthesized by the polymerization of acetaldehyde under acidic conditions at low temperatures. The reaction is reversible and, upon heating, **metaldehyde** depolymerizes back to acetaldehyde.

Experimental Protocol: Synthesis from Acetaldehyde

This protocol is based on principles described in the literature.

Materials:

- Acetaldehyde
- Ether

- Pyridine
- Thionyl chloride (SOCl_2) or other acidic catalyst
- Ice-salt bath
- Reaction flask with a stirrer
- Filtration apparatus
- Vacuum drying oven

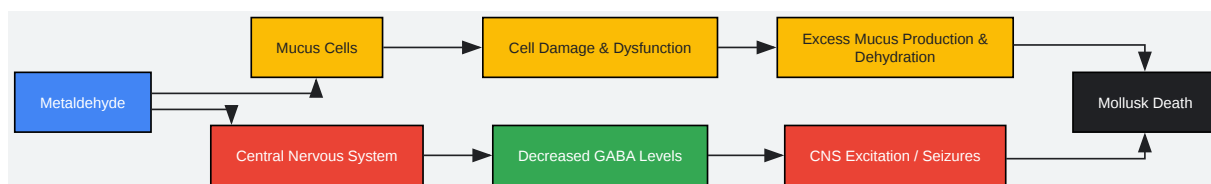
Procedure:

- Cool 25 mL of acetaldehyde to 0 °C in a reaction flask.
- Add 2 mL of ether and 0.5 mL of pyridine to the cooled acetaldehyde.
- Lower the temperature of the mixture to -15 °C using an ice-salt bath.
- While stirring vigorously, slowly add 0.4 mL of thionyl chloride to the reaction mixture, ensuring the temperature does not exceed 0 °C.
- After the addition of the catalyst is complete, continue to stir the mixture vigorously at -15 °C for 30 minutes.
- Filter the resulting solid product.
- Wash the collected solid with 20 mL of cold ether.
- Dry the white crystalline **metaldehyde** product under a vacuum.

Mechanism of Action as a Molluscicide

Metaldehyde's molluscicidal activity is primarily attributed to its effects on the nervous system and mucus-producing cells of gastropods. Ingestion or contact with **metaldehyde** leads to the destruction of mucus cells, which are vital for mollusk movement, feeding, and protection, resulting in excessive slime secretion and dehydration. It also impacts the central nervous

system by decreasing the concentration of gamma-aminobutyric acid (GABA), an inhibitory neurotransmitter, which leads to CNS excitation and seizures.



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Metaldehyde's dual action on mucus cells and the CNS.

Metabolic and Environmental Fate

Mammalian Metabolism

In mammals, ingested **metaldehyde** is partially hydrolyzed in the acidic environment of the stomach to acetaldehyde. Both **metaldehyde** and acetaldehyde are absorbed from the gastrointestinal tract. Acetaldehyde is then oxidized to acetic acid, which can enter the citric acid cycle.

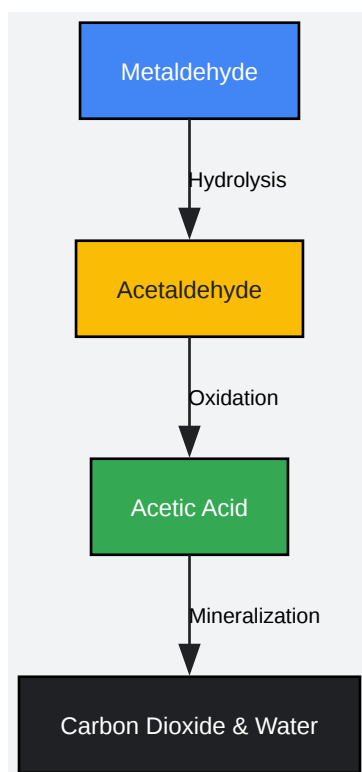


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*Metabolic breakdown of **metaldehyde** in mammals.*

Environmental Degradation

Metaldehyde is biodegradable in soil and water. The primary degradation pathway involves hydrolysis to acetaldehyde, which is then further oxidized to acetic acid and ultimately mineralized to carbon dioxide and water. The degradation rate is influenced by environmental conditions such as the presence of oxygen and microorganisms.



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*Environmental degradation pathway of **metaldehyde**.*

Analytical Methodologies

The detection and quantification of **metaldehyde** in various matrices are crucial for environmental monitoring and toxicological studies. Several analytical methods have been developed, primarily based on chromatography coupled with mass spectrometry.

Analysis in Water Samples

Method: Solid Phase Extraction (SPE) followed by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

Sample Preparation and Extraction:

- Collect water samples in amber glass bottles.
- Condition a C18 SPE cartridge with 2 mL of methanol followed by 2 mL of distilled water.
- Pass the water sample through the conditioned SPE cartridge.

- Elute the trapped **metaldehyde** from the cartridge with 2 mL of a methanol/water (85:15 v/v) solution.

Instrumental Analysis:

- Instrument: UPLC-MS/MS system.
- Column: Acquity BEH C18 column.
- Mobile Phase: Methanol/20mM ammonium acetate solution (85:15 v/v).
- Detection: Electrospray ionization in positive mode (ESI+), monitoring specific precursor-product ion transitions for **metaldehyde**.
- Quantification: External standard calibration curve.

Analysis in Soil Samples

Method: Solvent Extraction followed by Liquid Chromatography-Mass Spectrometry (LC-MS)

Sample Preparation and Extraction:

- Homogenize a known weight of the soil sample.
- Extract **metaldehyde** from the soil using pure methanol as the solvent.
- Centrifuge the mixture and collect the supernatant.
- The supernatant can be directly analyzed or further diluted if necessary.

Instrumental Analysis:

- Instrument: LC-MS system.
- Column: BEH Phenyl column (to overcome matrix suppression).
- Mobile Phase: Optimized gradient flow of a suitable mobile phase (e.g., methanol and water with additives).

- Detection: Mass spectrometry, monitoring for characteristic **metaldehyde** ions.
- Quantification: External standardization with matrix-matched calibration standards.

Analysis in Biological Tissues

Method: Liquid-Liquid Extraction (LLE) followed by Gas Chromatography-Mass Spectrometry (GC-MS)

Sample Preparation and Extraction:

- Homogenize the tissue sample (e.g., whole blood, serum).
- Perform a liquid-liquid extraction using chloroform.
- Separate the organic phase containing **metaldehyde**.
- Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.

Instrumental Analysis:

- Instrument: GC-MS system.
- Column: A suitable capillary column for pesticide analysis.
- Detection: Mass spectrometry, monitoring for the characteristic fragmentation pattern of **metaldehyde**.
- Quantification: An internal standard method is recommended for accuracy.

Toxicological Data

Metaldehyde exhibits moderate acute toxicity in mammals. The lethal dose (LD₅₀) varies depending on the species and route of administration.

Species	Route	LD ₅₀ (mg/kg)	References
Rat	Oral	227 - 690	
Dog	Oral	100 - 1000	
Cat	Oral	207	
Rabbit	Oral	290 - 1250	
Rat	Dermal	> 2275	

Symptoms of **metaldehyde** poisoning in mammals include central nervous system depression, convulsions, hyperthermia, and in severe cases, respiratory failure.

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